

Safety and handling of 1-Bromononane-d19

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Compound of Interest

Compound Name: **1-Bromononane-d19**

Cat. No.: **B12399948**

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An In-depth Technical Guide to the Safe Handling of **1-Bromononane-d19**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1-Bromononane-d19**, a deuterated analog of 1-Bromononane. The replacement of hydrogen with deuterium, a stable isotope of hydrogen, can alter the metabolic fate of a compound, a principle known as the kinetic isotope effect.^{[1][2]} This property makes deuterated compounds valuable tools in drug discovery and metabolic research to potentially improve a drug's pharmacokinetic and toxicological profile.^{[1][2]} Given the specialized nature of this compound, a thorough understanding of its safe handling is paramount.

Physical and Chemical Properties

While specific experimental data for **1-Bromononane-d19** is limited, the properties of its non-deuterated counterpart, 1-Bromononane, serve as a primary reference. The primary difference will be in the molecular weight due to the presence of deuterium.

Property	1-Bromononane	1-Bromononane-d19
Molecular Formula	C9H19Br[3][4][5][6]	C9D19Br[7]
Molecular Weight	207.15 g/mol [4]	226.27 g/mol [7]
Appearance	Clear, colorless liquid[3][5]	Neat[7]
Boiling Point	201 °C[3]	No data available
Melting Point	-29 °C[3][6]	No data available
Flash Point	90 °C (194 °F) - closed cup[8]	No data available
Density	1.084 g/mL at 25 °C	No data available
Solubility in Water	Insoluble/Immiscible[3][5][6]	No data available
CAS Number	693-58-3[3][4][5][6]	1219805-90-9[7]

Health Hazard Information

Detailed toxicological studies on **1-Bromononane-d19** are not readily available. Therefore, the hazard profile is based on the data for 1-Bromononane. Deuteration is not expected to increase toxicity, and in some cases, it can reduce the formation of toxic metabolites.[2] However, until specific data is available, it should be handled with the same precautions as its non-deuterated analog.

Routes of Exposure and Symptoms:

- Inhalation: May cause respiratory tract irritation.[3] High concentrations may lead to central nervous system depression.[3]
- Skin Contact: May cause skin irritation.[3]
- Eye Contact: May cause eye irritation, chemical conjunctivitis, and corneal damage.[3]
- Ingestion: May cause gastrointestinal irritation with nausea, vomiting, and diarrhea.[3]

GHS Hazard Classification for 1-Bromononane:

- Hazard Statements: Combustible liquid. Very toxic to aquatic life with long-lasting effects.
- Signal Word: Warning
- Pictogram: GHS09 (Environment)

Experimental Protocol: Standard Handling and Storage

This section outlines the standard procedures for handling **1-Bromononane-d19** in a laboratory setting.

3.1. Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Use only in a well-ventilated area, preferably in a chemical fume hood.[8] Ensure eyewash stations and safety showers are readily accessible.[8]
- Personal Protective Equipment:

PPE	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles.[3]
Skin Protection	Handle with gloves. Dispose of contaminated gloves after use. Wear impervious clothing.[9]
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator.

3.2. Safe Handling Practices

- Wash hands thoroughly after handling.[3]
- Avoid contact with skin, eyes, and clothing.[3]
- Avoid inhalation of vapor or mist.[9]

- Keep away from heat, sparks, open flames, and hot surfaces.[3][5][8]
- Take precautionary measures against static discharge.[8]

3.3. Storage Conditions

- Store in a tightly closed container.[3][5]
- Store in a cool, dry, and well-ventilated area.[3][5][8]
- Keep away from incompatible substances such as strong oxidizing agents and strong bases. [3][5]

Emergency Procedures

4.1. First-Aid Measures

- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek medical attention.[3][8]
- Skin Contact: Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[3]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[3]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water. Seek medical attention.[3]

4.2. Accidental Release Measures

- Ensure adequate ventilation and remove all sources of ignition.[3][9]
- Wear appropriate personal protective equipment.
- Absorb the spill with an inert material (e.g., dry sand or earth) and place it into a chemical waste container.[3]

- Prevent the spill from entering drains or waterways.[9]

Fire Safety

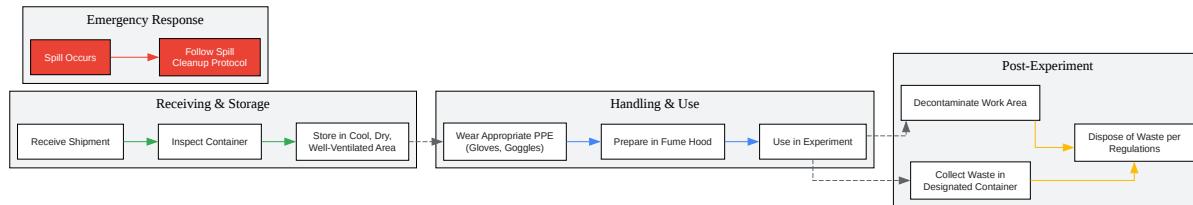
- Flammability: Combustible liquid.
- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[3][8]
- Unsuitable Extinguishing Media: No information available.
- Hazardous Decomposition Products: Upon combustion, it may produce carbon monoxide, carbon dioxide, and hydrogen bromide gas.[3][9]
- Firefighting Instructions: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[3][8] Use water spray to keep fire-exposed containers cool.[3]

Disposal Considerations

- Dispose of waste material in accordance with local, state, and federal regulations.
- Do not mix with other waste. Handle uncleaned containers as you would the product itself.

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **1-Bromononane-d19** in a research environment.



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Caption: Workflow for the safe handling of **1-Bromononane-d19**.

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